

Valganciclovir: A Comprehensive Technical Review of its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Valganciclovir

Cat. No.: B15748649

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Abstract

Valganciclovir is an antiviral medication critical in the management of cytomegalovirus (CMV) infections, particularly in immunocompromised individuals such as organ transplant recipients and those with HIV/AIDS.[1][2] As a prodrug of ganciclovir, it exhibits significantly improved oral bioavailability, a key advantage in clinical settings.[3][4] This document provides an in-depth technical overview of valganciclovir's chemical structure, physicochemical properties, mechanism of action, and pharmacokinetic profile. Detailed experimental protocols for its analysis are also presented, alongside graphical representations of its metabolic pathway and analytical workflows to facilitate a deeper understanding for research and development professionals.

Chemical Identity and Structure

Valganciclovir is the L-valyl ester of the antiviral drug ganciclovir.[5][6] This esterification enhances the molecule's absorption from the gastrointestinal tract.[5] Chemically, it is a synthetic analog of 2'-deoxyguanosine.[5][6]

The chemical name for valganciclovir is 2-[(2-amino-6-oxo-6,9-dihydro-3H-purin-9-yl)methoxy]-3-hydroxypropyl-(2S)-2-amino-3-methylbutanoate.[5] It is commonly supplied as a hydrochloride salt, which is a white to off-white crystalline powder.[7][8]

Identifier	Value
IUPAC Name	[2-[(2-amino-6-oxo-1H-purin-9-yl)methoxy]-3-hydroxypropyl] (2S)-2-amino-3-methylbutanoate[6]
CAS Number	175865-60-8 (Valganciclovir)[5][6] 175865-59-5 (Valganciclovir HCl)[9][10][11]
PubChem CID	135413535[5]
Molecular Formula	C14H22N6O5[5][6][12]
Molecular Formula (HCl Salt)	C14H23ClN6O5[9][13]

Physicochemical Properties

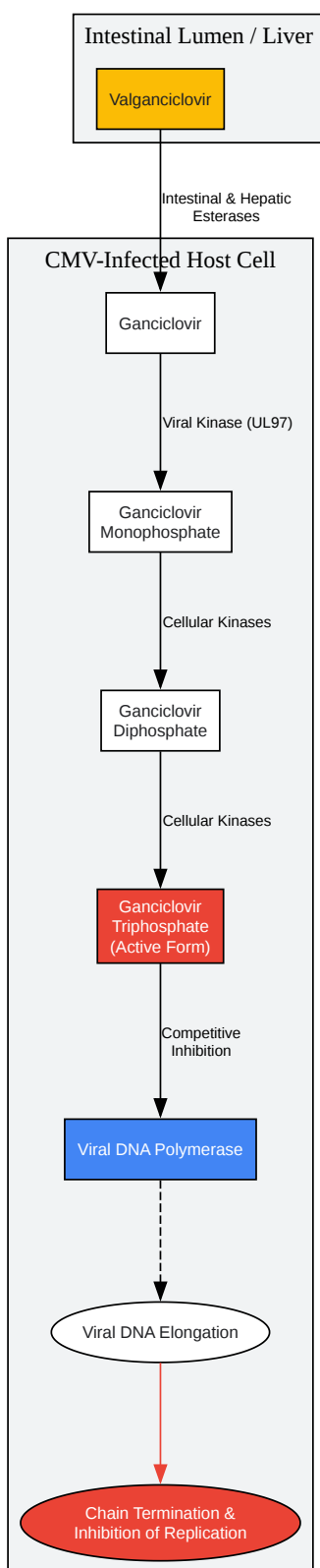
Valganciclovir hydrochloride is a polar, hydrophilic compound.[7][8] Its physicochemical properties are summarized in the table below.

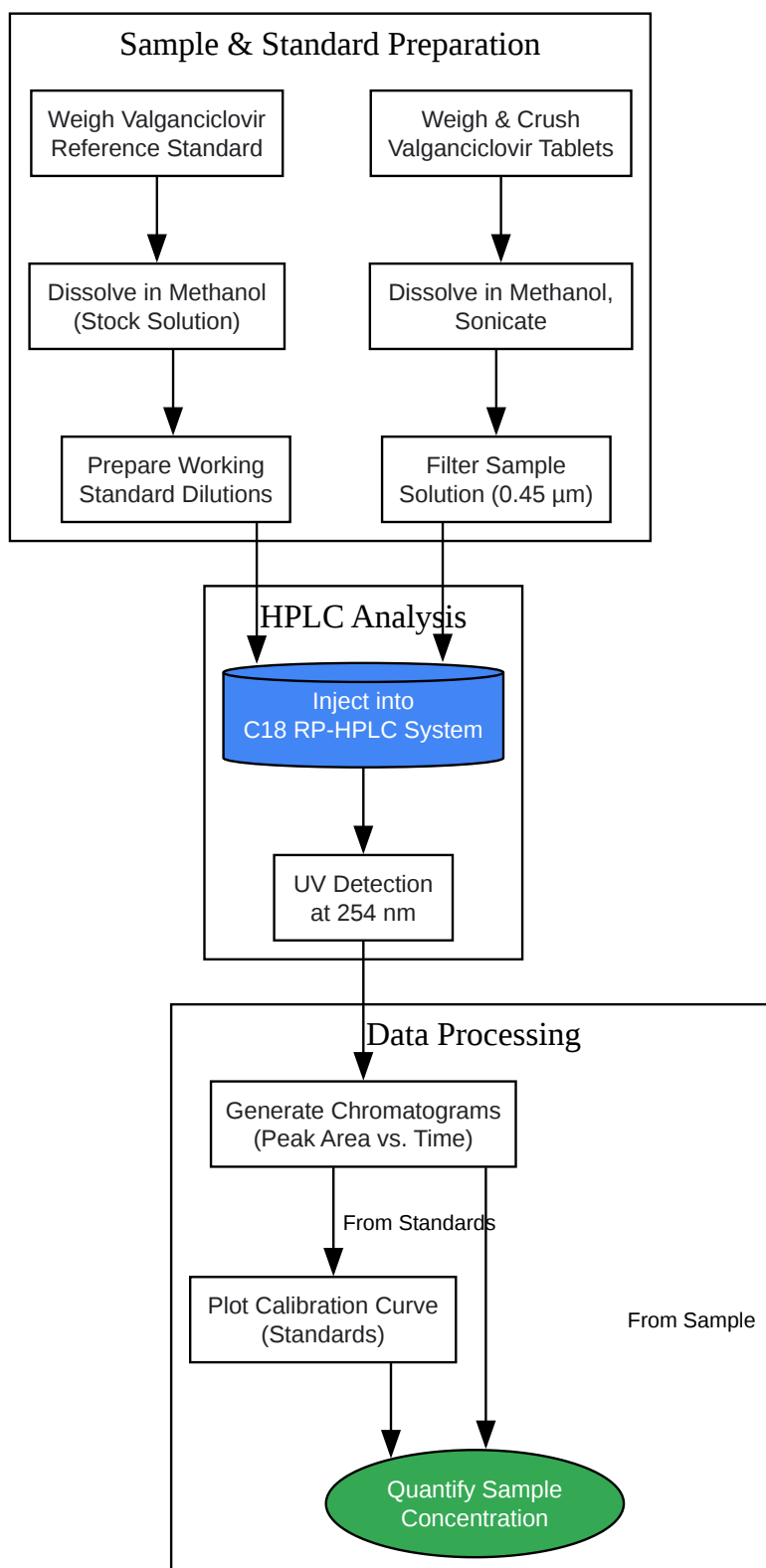
Property	Value
Molecular Weight	354.36 g/mol [5][11][12]
Molecular Weight (HCl Salt)	390.82 g/mol [9][10][13]
Melting Point	162-164°C (decomposes)[14]
Solubility	Water: 70 mg/mL at 25°C (pH 7.0)[7][8] DMSO: 10 mM[14]
pKa	7.6[7][8][15]
n-octanol/water partition coefficient (logP)	-1.5[16]

Mechanism of Action

Valganciclovir itself is not the active antiviral agent. It is a prodrug that is rapidly converted to ganciclovir in the body.[\[2\]](#)[\[6\]](#)

- **Absorption and Conversion:** After oral administration, valganciclovir is absorbed through the intestinal tract and rapidly hydrolyzed by esterases in the intestines and liver to form ganciclovir and the amino acid L-valine.[\[2\]](#)[\[5\]](#)[\[17\]](#)
- **Phosphorylation:** Inside CMV-infected cells, ganciclovir undergoes a three-step phosphorylation process to become the active ganciclovir triphosphate.[\[1\]](#) The initial phosphorylation to ganciclovir monophosphate is selectively catalyzed by a viral protein kinase, UL97, which is present in much higher concentrations in infected cells than in uninfected cells.[\[1\]](#)[\[5\]](#) Subsequently, cellular kinases in the host cell catalyze the formation of ganciclovir diphosphate and then ganciclovir triphosphate.[\[5\]](#)
- **Inhibition of Viral DNA Synthesis:** Ganciclovir triphosphate acts as a competitive inhibitor of deoxyguanosine triphosphate (dGTP).[\[5\]](#) It gets incorporated into the growing viral DNA chain, leading to the termination of DNA elongation because it lacks the 3'-hydroxyl group necessary for the addition of the next nucleotide.[\[1\]](#) This effectively halts viral DNA replication.[\[1\]](#)[\[18\]](#)





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